

An In-depth Technical Guide to 3-Phenylhexane: Molecular Weight and Formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Phenylhexane

Cat. No.: B12442743

[Get Quote](#)

This guide provides a detailed overview of the molecular formula and molecular weight of the organic compound **3-Phenylhexane**, targeted towards researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental properties of **3-Phenylhexane**, including its molecular formula and weight, are crucial for a variety of scientific applications, from reaction stoichiometry to analytical characterization.

Molecular Formula and Weight of **3-Phenylhexane**

The molecular formula for **3-Phenylhexane** is C₁₂H₁₈^[1]^[2]^[3]. This indicates that a single molecule of **3-Phenylhexane** is composed of 12 carbon atoms and 18 hydrogen atoms. The molecular weight is a measure of the total mass of all atoms in the molecule.

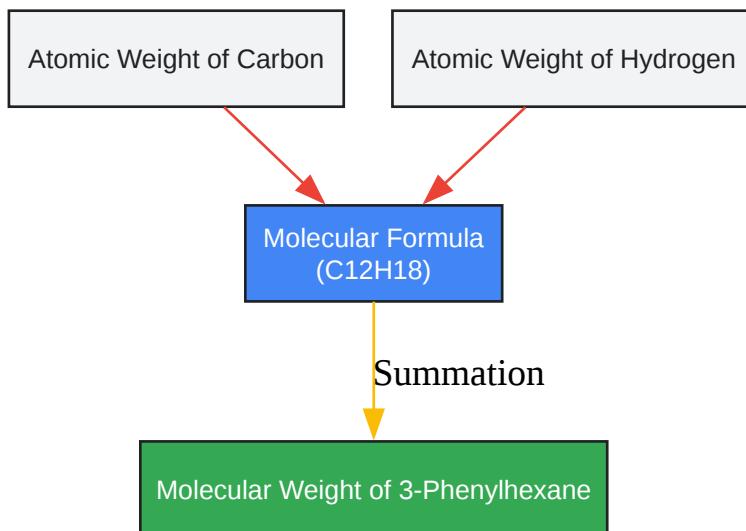
Below is a summary of the key quantitative data for **3-Phenylhexane** and its constituent elements.

Parameter	Value	Reference
Molecular Formula	C12H18	[1] [2] [3]
Molecular Weight	162.27 g/mol	[1]
	162.275 g/mol	[2]
Standard Atomic Weight of Carbon	[12.0096, 12.0116] u	[4] [5]
Abridged Atomic Weight of Carbon	12.011 u	[5] [6]
Standard Atomic Weight of Hydrogen	[1.00784, 1.00811] u	[7] [8]
Abridged Atomic Weight of Hydrogen	1.0080 u	[7]

The molecular weight of a compound is calculated by summing the atomic weights of its constituent atoms. Based on the abridged atomic weights of carbon (12.011 u) and hydrogen (1.0080 u), the calculated molecular weight of **3-Phenylhexane** (C12H18) is approximately 162.276 g/mol. This value is consistent with the experimentally determined and computationally derived molecular weights reported in the literature[\[1\]](#)[\[2\]](#).

Logical Relationship of Molecular Properties

The determination of a compound's molecular weight is intrinsically linked to its molecular formula and the atomic weights of its constituent elements. The following diagram illustrates this fundamental relationship.



[Click to download full resolution via product page](#)

Caption: Relationship between atomic weights, molecular formula, and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Phenylhexane | C12H18 | CID 20546 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Phenylhexane | lookchem [lookchem.com]
- 3. 3-phenylhexane [stenutz.eu]
- 4. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
- 5. Carbon | C (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. m.youtube.com [m.youtube.com]
- 7. Hydrogen - Wikipedia [en.wikipedia.org]
- 8. Atomic Weights and Isotopic Compositions for Hydrogen [physics.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Phenylhexane: Molecular Weight and Formula]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12442743#3-phenylhexane-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com